

# Pharmacological Profile of Tricyclamol Chloride

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## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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The table below summarizes the key information available for **Tricyclamol chloride** (Procyclidine hydrochloride):

Aspect	Available Data for Tricyclamol Chloride (Procyclidine hydrochloride)
Other Name(s)	Tricyclamol hydrochloride; (±)-Procyclidine hydrochloride [1]
CAS Number	1508-76-5 [1]
Molecular Formula	C <sub>19</sub> H <sub>30</sub> ClNO [1]
Molecular Weight	323.90 g/mol [1]
Mechanism of Action	Muscarinic receptor antagonist; N-methyl-D-aspartate (NMDA) receptor antagonist [1]
Primary Research Applications	Parkinson's disease, related psychiatric disorders, Soman-induced epilepsy studies [1]
Biological Activity (In Vivo)	In rodent studies, subcutaneous injection (0.3-6.0 mg/kg) in combination with physostigmine increased protection against Soman in a dose-dependent manner and prevented seizures [1].

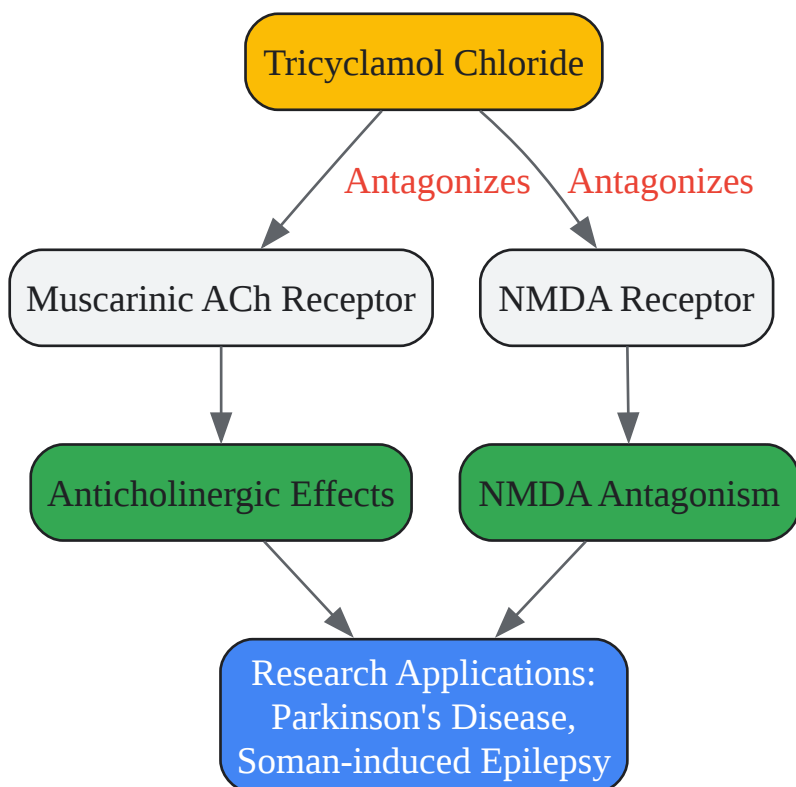
## Experimental Protocol from Search Results

One study provided an **in vivo** experimental protocol using Procyclidine hydrochloride in animal models [1]:

- **Animal Models:** Male Sprague-Dawley rats and Dunkin-Hartley male guinea pigs.
- **Dosage and Administration:** Subcutaneous injection at doses of 0.3, 1.0, 3.0, or 6.0 mg/kg.
- **Outcome Measures:** The study assessed the degree of protection against Soman and the prevention of seizures. It also evaluated the protection of neurological integrity and the prevention of severe brain damage in areas like the hippocampus, cortex, amygdala, and thalamus.

## Mechanism of Action Diagram

The search results indicate that **Tricyclamol chloride** has a dual mechanism of action. The diagram below illustrates this pathway.



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## References

1. Tricyclamol hydrochloride; ( $\pm$ )-Procyclidine hydrochloride) [medchemexpress.com]

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